

# Essential Safety and Operational Guide for Handling 1-Bromo-pent-2-ene

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## Compound of Interest

Compound Name: 1-Bromo-pent-2-ene

Cat. No.: B12366868

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Bromo-pent-2-ene**. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

## Physicochemical and Safety Data

The following table summarizes key quantitative data for **1-Bromo-pent-2-ene**, crucial for safe handling and experimental planning.

Property	Value	Citations
Molecular Formula	C5H9Br	[1]
Molecular Weight	149.03 g/mol	
Boiling Point	122 °C	
Density	1.26 g/mL at 25 °C	
Flash Point	23 °C (73.4 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.4785	
Storage Temperature	2-8°C	
Hazard Classifications	Flammable Liquid 3, Skin Corrosion 1B, Eye Damage 1	

## Personal Protective Equipment (PPE)

Selection of appropriate PPE is critical to minimize exposure risk. The following recommendations are based on the potential hazards of **1-Bromo-pent-2-ene**, which includes flammability, severe skin burns, and eye damage.<sup>[1]</sup>

- Eye and Face Protection: Tightly fitting safety goggles are mandatory.<sup>[1]</sup> A faceshield (minimum 8-inch) should be used when there is a splash hazard.<sup>[1][2]</sup> All eye and face protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).<sup>[1][2]</sup>
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves that have been inspected before use.<sup>[1]</sup> Use proper glove removal technique to avoid skin contact.<sup>[1][2]</sup> Dispose of contaminated gloves after use in accordance with laboratory and local regulations.<sup>[1][2]</sup>
  - Protective Clothing: A complete suit protecting against chemicals is required.<sup>[1]</sup> Flame-retardant and antistatic protective clothing should be worn.<sup>[1][2]</sup> The type of protective equipment must be selected based on the concentration and amount of the hazardous substance at the specific workplace.<sup>[1][2]</sup> At a minimum, a lab coat and closed-toed shoes are required.<sup>[3]</sup>
- Respiratory Protection:
  - If a risk assessment indicates that air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.<sup>[1]</sup>
  - If the respirator is the sole means of protection, a full-face supplied air respirator must be used.<sup>[1]</sup>

## First-Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure. Always consult a physician after any exposure.<sup>[1]</sup>

- Inhalation: Move the person to fresh air immediately.[1][4] If the person is not breathing, give artificial respiration.[1] Seek immediate medical attention.[1][4]
- Skin Contact: Immediately take off all contaminated clothing and shoes.[1] Wash the affected area with soap and plenty of water.[1][4] Consult a physician.[1]
- Eye Contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes.[1] Immediately call a poison center or doctor.[1]
- Ingestion: Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[1] Rinse the mouth with water and consult a physician immediately.[1]

## Operational and Disposal Plans

### Handling and Storage:

- Avoid inhaling vapor or mist.[1]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[1][5][6] No smoking.[1][5][6]
- Take measures to prevent the buildup of electrostatic charge.[1][2]
- Store in a cool, dry, and well-ventilated place.[1][5][6]
- Keep containers tightly closed.[1][5][6]

### Spill Management:

- Use personal protective equipment and ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]
- Prevent further leakage or spillage if it is safe to do so.[1][2] Do not let the product enter drains.[1][2]
- Contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[1][2] Place the collected material in a suitable container for disposal according to

local regulations.[1][2]

Disposal:

- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[1]
- This material can be burned in a chemical incinerator equipped with an afterburner and scrubber, but exercise extra care during ignition as it is highly flammable.[1]
- Contact a licensed professional waste disposal service to dispose of this material.[1]
- Dispose of contaminated packaging as unused product.[1][2]

## PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **1-Bromo-pent-2-ene**, based on the potential for exposure.

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